

Application Notes: 4-Chloro-3-hydroxybenzoic Acid as a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: 4-Chloro-3-hydroxybenzoic acid

Cat. No.: B042332

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Introduction

4-Chloro-3-hydroxybenzoic acid (CAS No: 34113-69-4) is a substituted aromatic carboxylic acid that serves as a crucial building block in organic synthesis.^{[1][2][3]} Its molecular structure, featuring a carboxylic acid group, a hydroxyl group, and a chlorine atom on the benzene ring, provides multiple reactive sites for developing complex molecules.^[3] This compound is particularly valuable in medicinal chemistry and pharmaceutical research and development for the synthesis of advanced therapeutic agents.^{[1][2]}

Key Physicochemical Properties

A summary of the key physicochemical properties of **4-Chloro-3-hydroxybenzoic acid** is presented in the table below.

Property	Value	Reference
CAS Number	34113-69-4	[2][3][4]
Molecular Formula	C ₇ H ₅ ClO ₃	[3][4]
Molecular Weight	172.57 g/mol	[3][4][5]
Appearance	Light yellow to white solid	[3][6]
Purity	Typically ≥97%	[1][2]
Solubility	Soluble in DMSO and Methanol	[1][2]
Storage	Store at 10°C - 25°C	

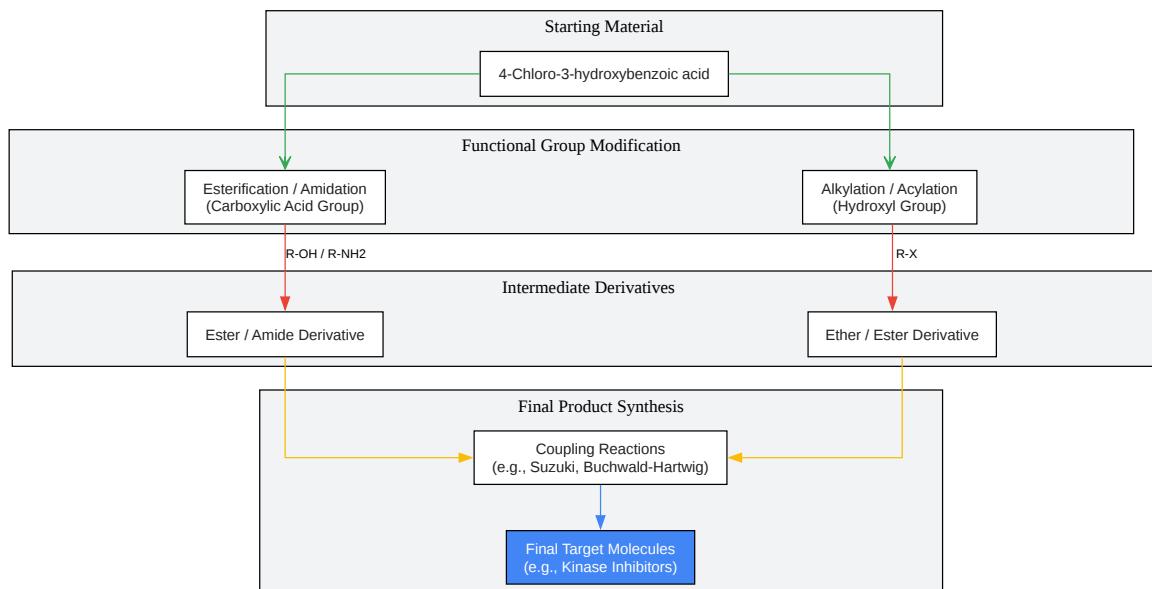
Applications in Pharmaceutical Synthesis

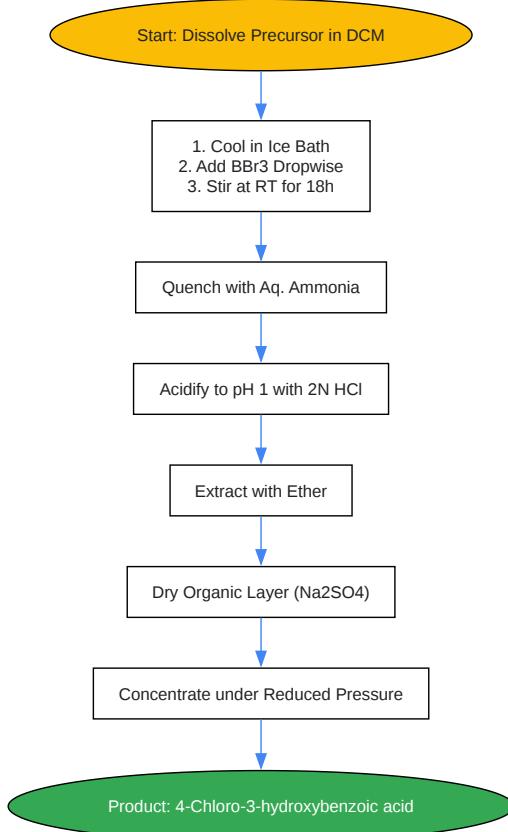
4-Chloro-3-hydroxybenzoic acid is a key intermediate in the synthesis of various high-value pharmaceutical compounds.[\[1\]](#) Its utility stems from its ability to participate in diverse chemical reactions, making it an essential component for constructing complex molecular architectures.[\[1\]](#)

- Influenza Endonuclease Inhibitors: This compound is a vital starting material for developing potential inhibitors of influenza endonuclease.[\[1\]\[2\]\[3\]](#) By targeting this critical viral enzyme, researchers aim to disrupt the replication cycle of the influenza virus, leading to the creation of novel antiviral drugs.[\[1\]\[2\]](#)
- Tie-2 Kinase Inhibitors for Cancer Therapy: **4-Chloro-3-hydroxybenzoic acid** serves as a critical intermediate in the synthesis of highly selective Tie-2 kinase inhibitors.[\[1\]\[2\]\[3\]](#) Tie-2 kinase is a receptor tyrosine kinase involved in angiogenesis (the formation of new blood vessels), which is a crucial process for tumor growth and survival. Inhibitors of this kinase are being actively investigated as targeted cancer therapies.[\[1\]\[2\]](#)
- General Organic Synthesis: Beyond these specific applications, its reactive nature makes it a valuable building block in broader organic synthesis for creating complex molecules for various scientific and industrial uses.[\[1\]](#)

Synthetic Pathway Diagram

The following diagram illustrates a general synthetic pathway where **4-Chloro-3-hydroxybenzoic acid** can be utilized as a key intermediate for further elaboration into complex target molecules.





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